

An In-depth Technical Guide to the Molecular Properties of Propynol

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Compound of Interest

Compound Name: Propynol

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This technical guide provides a comprehensive overview of the fundamental molecular characteristics of **propynol**, also known as propargyl alcohol or 2-propyn-1-ol. This document outlines its molecular formula and weight, and presents a detailed experimental protocol for the determination of its molecular weight. Furthermore, a key synthetic pathway is visualized to provide a deeper understanding of its chemical context.

Core Molecular Data

Propynol is the simplest stable alcohol containing an alkyne functional group. Its chemical identity is defined by its molecular formula and weight, which are fundamental parameters in experimental and theoretical chemistry.

The molecular formula of **propynol** is C_3H_4O .^{[1][2][3]} This indicates that each molecule of **propynol** is composed of three carbon atoms, four hydrogen atoms, and one oxygen atom. The molecular weight of **propynol** is 56.06 g/mol.^[4] This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

Property	Value
Molecular Formula	C ₃ H ₄ O
Molecular Weight	56.06 g/mol
Appearance	Colorless to straw-colored liquid
Boiling Point	114-115 °C
Melting Point	-51 to -48 °C
Density	0.9715 g/cm ³

Experimental Determination of Molecular Weight

The molecular weight of a small organic molecule like **propynol** is most accurately determined using mass spectrometry. This technique measures the mass-to-charge ratio (m/z) of ionized molecules.

Protocol: Molecular Weight Determination by Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight of a purified **propynol** sample.

Materials:

- Purified **propynol** sample
- Volatile solvent (e.g., methanol or dichloromethane)
- Mass spectrometer with an electron ionization (EI) source
- Gas chromatograph (for GC-MS) or a direct insertion probe
- Data acquisition and analysis software

Procedure:

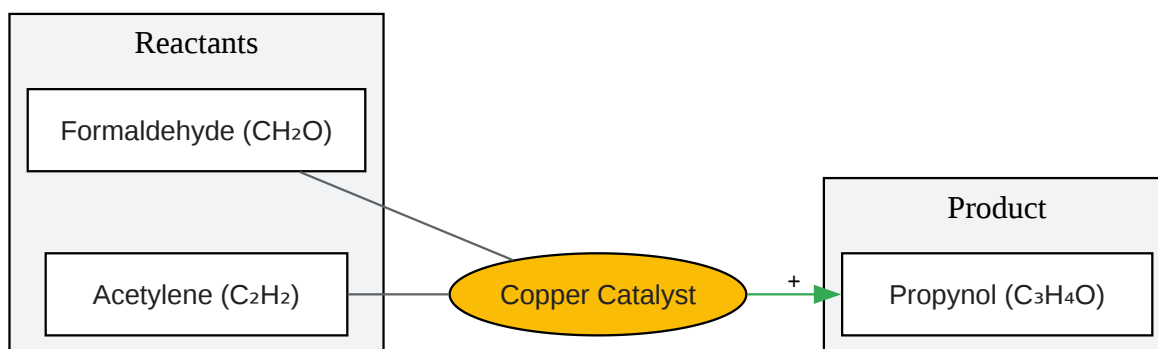
- Sample Preparation:

- Prepare a dilute solution of the **propynol** sample in a volatile solvent. The concentration should be in the range of 1-10 µg/mL.
- For GC-MS analysis, the sample is injected into the gas chromatograph, where it is vaporized and separated from any residual impurities before entering the mass spectrometer.
- For direct insertion probe analysis, a small amount of the sample is placed in a capillary tube and introduced directly into the ion source.
- Ionization:
 - In the EI source, the vaporized sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).
 - This bombardment results in the ejection of an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- Mass Analysis:
 - The newly formed ions are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected by an electron multiplier or a similar detector.
 - The detector generates a signal that is proportional to the number of ions at each m/z value.
- Data Analysis:
 - The resulting mass spectrum is a plot of relative ion abundance versus m/z .
 - The peak with the highest m/z value that corresponds to the intact molecule is the molecular ion peak. The m/z value of this peak provides the molecular weight of the

compound. For **propynol**, this would be observed at an m/z of approximately 56.

Synthesis of Propynol

Propynol can be synthesized through the copper-catalyzed addition of formaldehyde to acetylene. This reaction is a fundamental process in industrial organic chemistry.



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Caption: Synthesis of **Propynol** from Formaldehyde and Acetylene.

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